

## Personal protective equipment for handling 1-Chloroethanol

Author: BenchChem Technical Support Team. Date: November 2025



# **Essential Safety and Handling Guide for 1- Chloroethanol**

This guide provides critical safety protocols, operational procedures, and disposal plans for handling **1-Chloroethanol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

## **Understanding the Hazards**

**1-Chloroethanol** (also known as 2-Chloroethanol or Ethylene chlorohydrin) is a hazardous chemical that poses significant risks. It is a flammable liquid and vapor that is fatal if swallowed, inhaled, or in contact with skin.[1][2][3][4] It also causes serious eye damage and may be corrosive to metals.[1] Understanding these dangers is the first step toward safe handling.

## **Personal Protective Equipment (PPE)**

The use of appropriate PPE is mandatory to create a barrier against exposure. The following table summarizes the required equipment.



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Body Part	Personal Protective Equipment (PPE)	Specifications and Rationale
Eyes / Face	Chemical safety goggles and a face shield	Goggles must meet ANSI Z.87.1 standards.[5] A face shield provides full-face protection against splashes, which is crucial given the chemical's severe effects on eyes and skin.[4][5]
Hands	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	Double-gloving is recommended. Standard rubber gloves may not offer adequate protection.[6] Nitrile gloves can provide short-term protection.[5] Always inspect gloves before use and change them immediately upon contact with the chemical.
Body	Chemical-resistant lab coat or apron and long pants	A fully buttoned lab coat made of a suitable material should be worn over long pants and a long-sleeved shirt to cover as much skin as possible.[5]  Avoid polyester or acrylic fabrics.[5]
Feet	Closed-toe, closed-heel chemical-resistant shoes	Shoes must cover the entire foot to protect against spills.[5]
Respiratory	Respirator (if required)	All handling of 1-Chloroethanol must be done in a certified chemical fume hood.[2][3] If engineering controls like a fume hood are not sufficient to keep exposure below permissible limits, a respirator is required.[1][5] A self-



contained breathing apparatus (SCBA) should be used for spill response or emergencies.
[2][3]

## **Operational Plan: Step-by-Step Handling Protocol**

Adherence to a strict operational workflow is essential for minimizing risk.

#### Step 1: Preparation and Engineering Controls

- Ventilation: Confirm that the chemical fume hood is functioning correctly before starting any work.
- Emergency Equipment: Ensure an eyewash station, safety shower, and fire extinguisher are accessible and operational.
- Spill Kit: Have a spill kit ready with appropriate absorbent materials (e.g., sand, diatomite, acid binders).[7]
- Container Inspection: Check the chemical container for any signs of damage or leaks before moving it to the work area.

#### Step 2: Chemical Handling

- Work Area: Conduct all work within the fume hood.[2][3]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, as the chemical is flammable.[1]
- Tools: Use only non-sparking, explosion-proof tools.[1][3]
- Avoid Contact: Do not allow the chemical to come into contact with eyes, skin, or clothing.[1]
   [3] Avoid inhaling vapors or mists.[4]
- Hygiene: Do not eat, drink, or smoke in the work area.

#### Step 3: Post-Handling and Cleanup



- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling.[1][7]
- Clothing: Immediately remove any clothing that becomes contaminated.[1]
- Work Surface: Clean the work area within the fume hood after the procedure is complete.

## **Storage and Disposal Plan**

### Storage

- Location: Store in a cool, dry, and well-ventilated area designated for flammable and toxic chemicals.[2][3][4]
- Container: Keep the container tightly closed.[1][6] Do not use metal containers.[1] Containers should be resealed carefully after opening and kept upright.[4]
- Conditions: Keep away from heat, sparks, open flames, and other sources of ignition.[2][3] The substance is moisture-sensitive; storing under an inert gas is recommended.[1][2][4]
- Incompatibilities: Store separately from incompatible materials such as strong acids, bases, and metals.[3]

#### Disposal

- Waste Classification: 1-Chloroethanol is a hazardous waste and must be disposed of accordingly. It is considered a halogenated solvent waste.[8]
- Waste Collection:
  - Collect waste 1-Chloroethanol and contaminated materials in a designated, properly labeled, and sealed hazardous waste container.[9]
  - Do not mix with non-halogenated solvent waste to avoid higher disposal costs.[8]
  - Do not dispose of 1-Chloroethanol down the drain.[1][4][10]



- Container Disposal: Empty chemical bottles must be triple-rinsed with a suitable solvent, with the rinsate collected as hazardous waste.[10] The rinsed bottle should be labeled as "triple rinsed" before disposal according to institutional guidelines.[10]
- Pickup: Arrange for hazardous waste pickup through your institution's Environmental Health and Safety (EHS) department.[10]

Caption: Workflow for the safe handling of **1-Chloroethanol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1-Chloroethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3344066#personal-protective-equipment-for-handling-1-chloroethanol]



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